

techno-economic analysis of dibenzyltoluene for hydrogen transportation

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Compound of Interest

Compound Name: 2,3-Dibenzyltoluene

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Techno-Economic Showdown: Dibenzyltoluene for Hydrogen Transportation

A Comparative Guide for Researchers and Drug Development Professionals

The burgeoning hydrogen economy demands safe, efficient, and economically viable methods for hydrogen transportation. Among the promising technologies, Liquid Organic Hydrogen Carriers (LOHCs) are gaining significant traction. This guide provides a detailed techno-economic analysis of dibenzyltoluene (DBT), a leading LOHC candidate, and compares its performance with other hydrogen transportation alternatives, supported by experimental data.

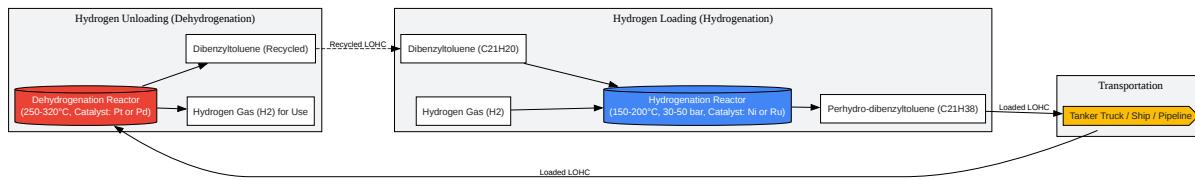
At a Glance: Performance and Cost Comparison

The choice of a hydrogen transportation method hinges on a trade-off between cost, energy efficiency, and the scale and distance of transport. Dibenzyltoluene (DBT) offers a compelling case, particularly for long-distance and large-scale transport, due to its high hydrogen storage density and compatibility with existing liquid fuel infrastructure.

Parameter	Dibenzyltoluene (DBT)	Toluene	Compressed H2 (CGH2)	Liquid H2 (LH2)
Hydrogen Storage Capacity (wt%)	6.2%	6.1%	100% (carrier is H2)	100% (carrier is H2)
State at Ambient Conditions	Liquid	Liquid	Gas	Cryogenic Liquid (-253°C)
Infrastructure Compatibility	High (utilizes existing fuel infrastructure)	High (utilizes existing fuel infrastructure)	Low (requires specialized high-pressure infrastructure)	Low (requires specialized cryogenic infrastructure)
Safety Concerns	Low flammability, low toxicity	Toxicity concerns due to benzene co-production	High pressure, high flammability	Cryogenic temperatures, boil-off losses
Round-trip Energy Efficiency	~60-70%	~60-70%	~90-95% (compression)	~60-70% (liquefaction)
Levelized Cost of Transported Hydrogen (LCOTH) - 300 km	€1.49 - €1.90 / kg	Similar to DBT, but with toxicity concerns	Higher than LOHC at this distance	€5.35 / kg
Levelized Cost of Transported Hydrogen (LCOTH) - Short distances (<150 km)	Higher than CGH2	Higher than CGH2	€1.10 - €1.61 / kg	High

The Dibenzyltoluene Cycle: A Chemical Overview

The process of using DBT for hydrogen transport involves a cyclical process of hydrogenation and dehydrogenation.

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Dibenzyltoluene (DBT) Hydrogen Transport Cycle.

Techno-Economic Deep Dive: Cost Analysis

A critical aspect of evaluating hydrogen transportation methods is the leveled cost of hydrogen (LCOH), which includes capital expenditures (CAPEX) and operational expenditures (OPEX) over the project's lifetime.

Capital and Operational Costs for LOHC Systems

The following table, based on a techno-economic analysis of LOHC systems, provides an overview of the estimated costs for hydrogenation and dehydrogenation plants for both Dibenzyltoluene (DBT) and Toluene systems.[\[1\]](#)

Cost Component	Dibenzyltoluene (DBT) System	Toluene System
Hydrogenation Plant CAPEX	€6.5 - €7 million	Varies, but compressors are a major cost
Dehydrogenation Plant CAPEX	€1.7 - €2 million	Generally higher due to more complex purification
Hydrogenation Operational Costs	Lower than Toluene system	Higher electricity consumption for compressors
Dehydrogenation Operational Costs	Lower than Toluene system	Higher utility consumption
Per Cycle Break-even Price (\$/kg H ₂)	\$1.38	\$1.92
Production Cost (\$/kg H ₂)	\$0.98	\$1.30

Note: Costs are estimates and can vary based on plant scale, location, and technological advancements.

Comparative Levelized Cost of Hydrogen Transportation

A comparative analysis of the levelized cost of transported hydrogen (LCOTH) reveals the economic viability of different methods based on the transportation distance.[\[2\]](#)

Transportation Method	50 km (€/kg H ₂)	150 km (€/kg H ₂)	300 km (€/kg H ₂)
Dibenzyltoluene (LOHC)	Higher than CGH ₂	Competitive with CGH ₂	€1.49 - €1.90
Compressed H ₂ (350 bar)	€1.10 - €1.61	€1.10 - €1.61	Higher than LOHC
Liquid H ₂	High	High	€5.35

This data indicates that for shorter distances, compressed hydrogen is more cost-effective. However, as the distance increases, the LOHC technology, specifically using DBT, becomes the more economical choice.[\[2\]](#)

Experimental Protocols: Hydrogenation and Dehydrogenation

The efficiency and viability of the DBT-based LOHC system are heavily reliant on the catalytic processes of hydrogenation and dehydrogenation.

Hydrogenation of Dibenzyltoluene

Objective: To catalytically add hydrogen to dibenzyltoluene to produce perhydro-dibenzyltoluene.

Materials and Equipment:

- Dibenzyltoluene (H0-DBT)
- Hydrogen gas (high purity)
- Catalyst: For example, 5% Ruthenium on Alumina (Ru/Al₂O₃) or a Nickel-based catalyst.
- High-pressure batch or continuous flow reactor
- Temperature and pressure control systems
- Gas flow meters
- Product analysis equipment (e.g., Gas Chromatography)

Procedure:

- The reactor is loaded with the specified amount of DBT and the catalyst.
- The reactor is sealed and purged with an inert gas (e.g., Nitrogen) to remove any air.

- The reactor is then pressurized with hydrogen to the desired operating pressure (typically 30-50 bar).
- The temperature is raised to the reaction temperature (typically 150-200°C).
- The reaction is allowed to proceed for a set duration or until the desired degree of hydrogenation is achieved, monitored by hydrogen uptake or product sampling.
- After the reaction, the reactor is cooled down, and the pressure is carefully released.
- The liquid product (perhydro-dibenzyltoluene) is separated from the catalyst for analysis.

Dehydrogenation of Perhydro-dibenzyltoluene

Objective: To catalytically release hydrogen from perhydro-dibenzyltoluene.

Materials and Equipment:

- Perhydro-dibenzyltoluene (H18-DBT)
- Catalyst: For example, Platinum on Alumina (Pt/Al₂O₃) or Palladium-based catalyst.
- Fixed-bed or slurry reactor
- High-temperature furnace or heating system
- Inert gas supply (e.g., Argon or Nitrogen)
- Gas analysis equipment (e.g., Mass Spectrometer or Gas Chromatograph) to measure hydrogen release.
- Liquid product analysis equipment (e.g., Refractive index measurement or NMR) to determine the degree of dehydrogenation.

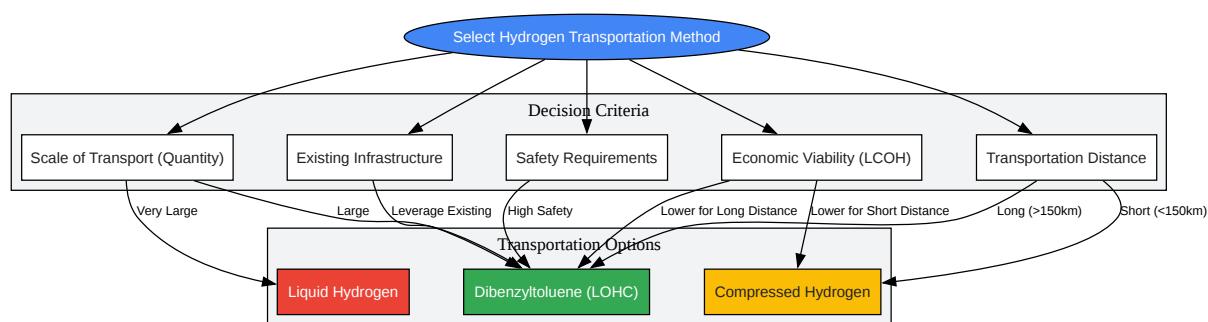
Procedure:

- The reactor is packed with the catalyst.
- The system is purged with an inert gas.

- The perhydro-dibenzyltoluene is preheated and fed into the reactor at a controlled flow rate.
- The reactor temperature is maintained at the desired level (typically 250-320°C).
- The gaseous product stream (containing hydrogen) is passed through a condenser to separate any vaporized LOHC.
- The hydrogen flow rate and purity are measured.
- The liquid product (partially or fully dehydrogenated DBT) is collected for analysis to determine the conversion rate.[3]

Logical Relationships and Workflows

The decision-making process for selecting a hydrogen transportation method can be visualized as follows:



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Decision Matrix for Hydrogen Transportation.

Conclusion

Dibenzyltoluene presents a robust and economically promising solution for the transportation of hydrogen, particularly over long distances and at a large scale. Its key advantages lie in its high hydrogen storage capacity, low safety risks, and the ability to leverage existing infrastructure for liquid fuels. While compressed hydrogen remains a more cost-effective option for short-range transport, the techno-economic analysis indicates that as the hydrogen economy matures and the need for global hydrogen trade increases, DBT and other LOHC technologies will play a pivotal role. Further research and development in catalyst efficiency and process optimization for both hydrogenation and dehydrogenation will continue to enhance the competitiveness of DBT as a cornerstone of the future hydrogen supply chain.

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